

Optimal solvent selection for P21d hydrochloride solubility

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Compound Name: P21d hydrochloride

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An Application Guide: Optimal Solvent Selection for **P21d Hydrochloride** Solubility

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Abstract

This comprehensive application note provides a detailed framework for the strategic selection of optimal solvents for **P21d hydrochloride**, a potent and selective breast tumor kinase (Brk) inhibitor.[1] The solubility of an active pharmaceutical ingredient (API) is a critical physicochemical property that profoundly influences its dissolution, bioavailability, and the ultimate success of its formulation development.[2] This guide synthesizes theoretical principles with robust, field-proven experimental protocols to empower researchers, scientists, and drug development professionals in making informed decisions. We will explore the theoretical underpinnings of solubility, detail a systematic approach to solvent screening compliant with pharmaceutical standards, and provide step-by-step protocols for both kinetic and thermodynamic solubility determination.

Introduction: The Critical Role of Solvent Selection

The journey of a drug candidate from discovery to a viable therapeutic is fraught with challenges, many of which are rooted in its fundamental physicochemical properties.[2] Among these, solubility stands out as a cornerstone of developability. For **P21d hydrochloride**, identifying a suitable solvent or solvent system is not merely an academic exercise; it is a critical step that dictates the efficiency of purification, the choice of formulation strategy (e.g., oral solid dose, parenteral solution), and the in-vivo performance of the drug.[3][4]

An appropriate solvent system ensures that the API can be delivered in a dissolved state to the site of absorption, a prerequisite for therapeutic efficacy.[5] This guide provides the strategic and tactical knowledge to navigate the complexities of solubility screening for a hydrochloride salt, ensuring that experimental choices are deliberate, efficient, and scientifically sound.

Physicochemical Profile of P21d Hydrochloride

A thorough understanding of the API's properties is the logical starting point for any solubility study.[5] **P21d hydrochloride** is a complex organic molecule with multiple functional groups that can participate in various intermolecular interactions.

Property	Value / Description	Source
Chemical Name	[4-[[6-Cyclopropyl-3-(1H-pyrazol-4-yl)imidazo[1,2-a]pyrazin-8-yl]amino]-3-fluorophenyl]-4-morpholinylmethanone hydrochloride	Tocris Bioscience
Molecular Formula	C ₂₃ H ₂₂ FN ₇ O ₂ ·HCl	Tocris Bioscience[1]
Molecular Weight	483.93 g/mol	Tocris Bioscience[1]
Form	Hydrochloride Salt	Tocris Bioscience[1]
Structural Features	Contains multiple nitrogen atoms (potential H-bond acceptors), N-H groups (potential H-bond donors), aromatic rings, a morpholine ring, and a cyclopropyl group. The hydrochloride salt form suggests pH-dependent aqueous solubility.	Inferred from Structure[1]

Scientist's Note: The presence of the hydrochloride salt is a key consideration. It is formed by reacting the basic parent molecule with hydrochloric acid.[6] This generally enhances aqueous solubility by ensuring the molecule is in its ionized, more polar state. However, this solubility is highly dependent on the pH of the medium. In organic solvents, the salt form may dissociate to varying degrees, impacting the overall solubility. Furthermore, the presence of a common ion (chloride) can suppress solubility in certain media.[7]

Theoretical Framework for Solubility

The principle of "like dissolves like" is a foundational concept in solubility science. It suggests that substances with similar polarities are more likely to be miscible. For a complex molecule like **P21d hydrochloride**, solubility is a multifactorial phenomenon governed by:

- **Polarity:** The molecule possesses both polar (morpholine, amide, pyrazole) and non-polar (aromatic rings, cyclopropyl) regions. Solvents must be able to accommodate this amphiphilic nature.
- **Hydrogen Bonding:** The capacity of **P21d hydrochloride** to act as both a hydrogen bond donor and acceptor is significant. Solvents that can participate in hydrogen bonding (e.g., alcohols, water) are likely to be more effective.
- **pH and pKa:** As a hydrochloride salt of an organic base, the solubility of **P21d hydrochloride** in aqueous media will be highest at low pH where the molecule is fully protonated and cationic. As the pH increases towards the pKa of the conjugate acid, the unionized, less soluble free base will begin to precipitate. Determining the pH-solubility profile is therefore essential.^[7]
- **Crystal Lattice Energy:** For a solid to dissolve, the energy of solvation (interactions between solute and solvent molecules) must overcome the crystal lattice energy (interactions holding the solid-state structure together).

Strategic Solvent Screening: A Phased Approach

A successful solvent screen is systematic and resource-conscious. It begins with a broad range of solvents and progressively narrows the focus to the most promising candidates. The selection of solvents must also be guided by safety and regulatory acceptance.

Solvent Classification and Safety Considerations

The International Council for Harmonisation (ICH) Q3C guidelines classify residual solvents based on their toxicity.^{[8][9]} This classification is non-negotiable in pharmaceutical development.

- **Class 1 Solvents:** Should be avoided. These are known carcinogens or environmental hazards (e.g., Benzene, Carbon tetrachloride).^[10]
- **Class 2 Solvents:** Use should be limited. These are non-genotoxic animal carcinogens or have other irreversible toxicities (e.g., Acetonitrile, Methanol, Dichloromethane).^[11]

- Class 3 Solvents: Low toxic potential. These have permissible daily exposures of 50 mg or more per day (e.g., Ethanol, Acetone, Isopropyl alcohol).[\[9\]](#)

Our screening strategy will prioritize Class 3 solvents. Class 2 solvents will be included for investigational purposes and for their unique solvating properties, but their use in a final formulation would require rigorous justification.

Recommended Solvents for Initial Screening

The following table provides a list of recommended solvents for an initial broad screen, categorized by their polarity and ICH class.

Solvent	Polarity Index	Boiling Point (°C)	ICH Class	Rationale
Water (pH-adjusted buffers)	10.2	100	N/A	Essential baseline; investigate pH 1.2, 4.5, 6.8[12]
Ethanol	4.3	78	3	Polar protic, H-bonding, widely used
Isopropanol (IPA)	3.9	82	3	Less polar than ethanol, good for HCl salts[13]
Acetone	5.1	56	3	Polar aprotic, can be useful as a wash[13]
Propylene Glycol (PG)	6.8	188	N/A (Excipient)	Common parenteral/topical vehicle, high polarity
Polyethylene Glycol 400 (PEG 400)	-	Decomposes	N/A (Excipient)	Non-volatile polymer, common formulation base
Dimethyl Sulfoxide (DMSO)	7.2	189	2	High polarity, powerful solvent, for research only
Acetonitrile (ACN)	5.8	82	2	Polar aprotic, common in analysis/purification
Ethyl Acetate	4.4	77	3	Medium polarity ester

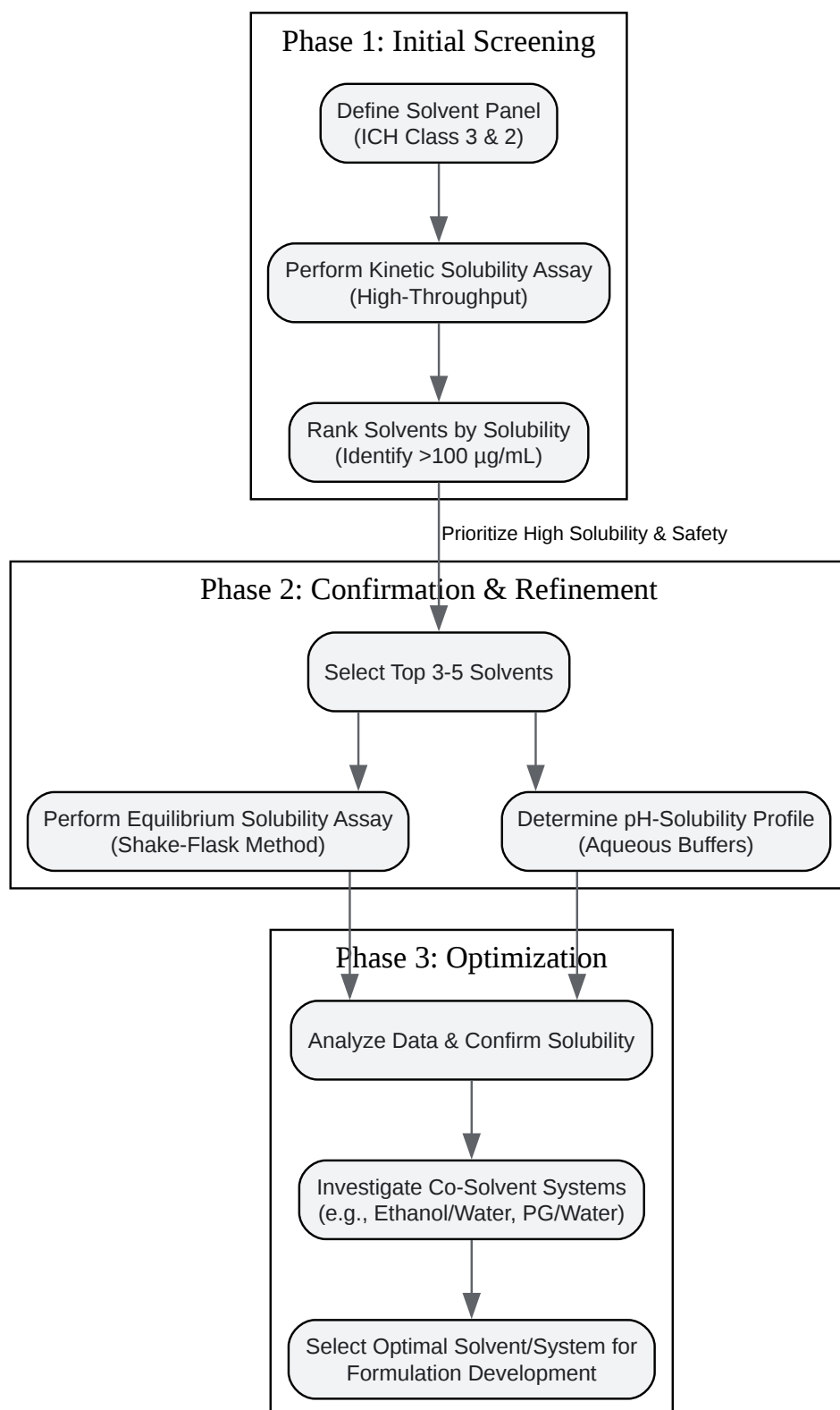
Experimental Protocols and Workflows

Determining solubility requires distinct experimental approaches that answer different questions. Kinetic solubility provides a high-throughput measure of how readily a compound dissolves from a high-concentration stock, which is useful for early discovery.[\[14\]](#)[\[15\]](#)

Equilibrium (or Thermodynamic) solubility is the true saturation point of the compound in a solvent after extended incubation and is the "gold standard" for formulation development.[\[12\]](#)
[\[16\]](#)

Overall Solvent Selection Workflow

The following diagram illustrates the logical flow from initial screening to final solvent system optimization.

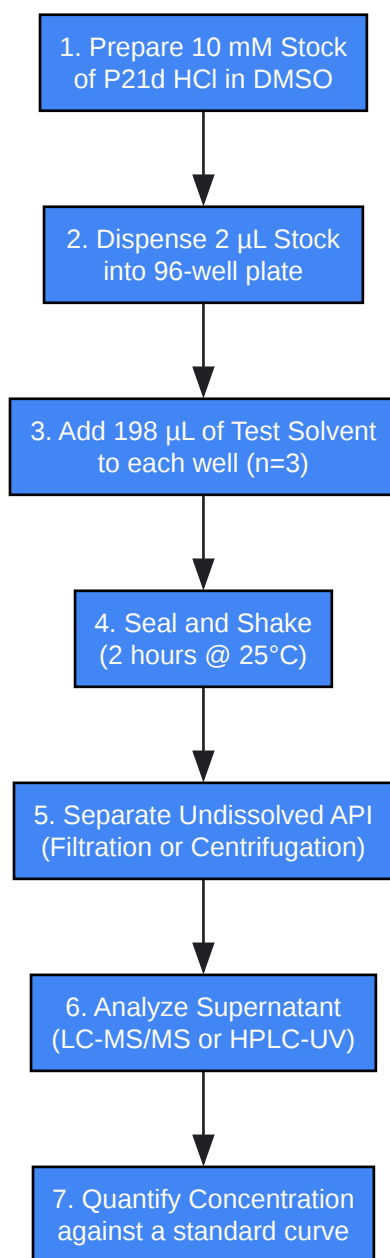


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Caption: A phased workflow for systematic solvent selection.

Protocol 1: High-Throughput Kinetic Solubility Assay

This method rapidly assesses the solubility of **P21d hydrochloride** by introducing a concentrated DMSO stock solution into the test solvent and measuring the concentration of dissolved compound after a short incubation.^{[16][17]}



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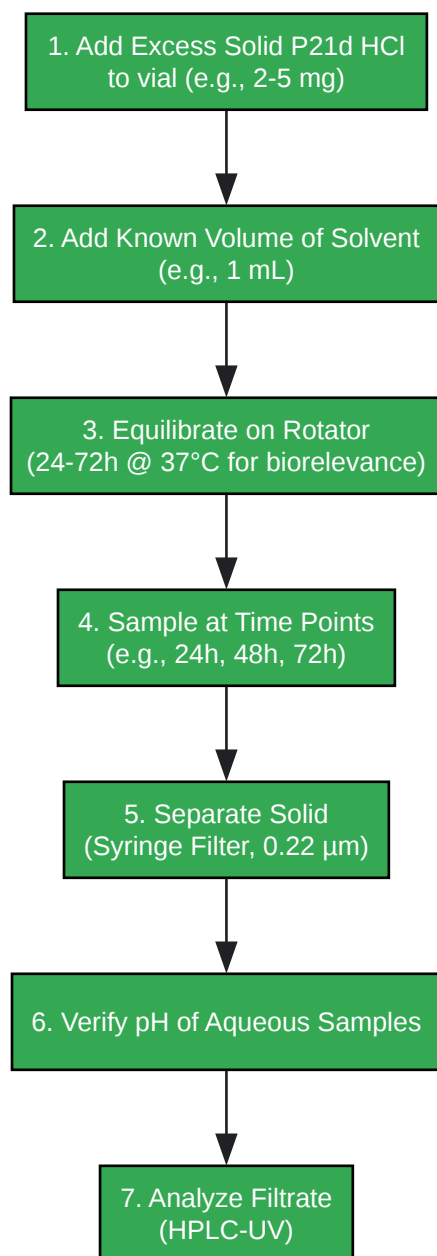
Caption: Workflow for the Kinetic Solubility Assay.

Detailed Steps:

- **Stock Solution Preparation:** Prepare a 10 mM stock solution of **P21d hydrochloride** in 100% DMSO.
- **Plating:** Using a liquid handler or manual pipette, dispense 2 μ L of the 10 mM stock solution into the wells of a 96-well microplate. Perform this in triplicate for each solvent.
 - **Scientist's Note:** This creates a target concentration of 100 μ M. The 1% final DMSO concentration is generally accepted to have a minimal effect on solubility in this assay format.
- **Solvent Addition:** Add 198 μ L of each pre-selected test solvent to the appropriate wells. Include a blank (solvent only) and a control compound with known solubility.
- **Incubation:** Seal the plate and place it on an orbital shaker at room temperature (25°C) for 2 hours.[\[15\]](#)
- **Separation:** After incubation, separate any precipitated solid. This is typically done by filtering the plate through a 0.45 μ m filter plate or by centrifuging the plate at high speed and carefully collecting the supernatant.
- **Analysis:** Dilute the filtrate/supernatant appropriately and analyze the concentration of **P21d hydrochloride** using a validated analytical method, such as LC-MS/MS or HPLC-UV.[\[16\]](#)
- **Quantification:** Calculate the concentration in each well by comparing the analytical response to a standard curve prepared from the DMSO stock solution.

Protocol 2: Equilibrium (Thermodynamic) Solubility Assay

This is the definitive method for determining the true solubility of an API and is essential for regulatory submissions.[\[12\]](#)[\[18\]](#) It involves equilibrating an excess of the solid API in the test solvent over an extended period.



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Caption: Workflow for the Equilibrium Shake-Flask Assay.

Detailed Steps:

- Preparation: Add an excess amount of solid **P21d hydrochloride** (e.g., 2-5 mg, accurately weighed) to a glass vial. The amount should be sufficient to ensure that solid material remains at the end of the experiment.

- Scientist's Note: Visual confirmation of excess solid at the end of the experiment is a critical validation step.
- Solvent Addition: Add a precise volume (e.g., 1.0 mL) of the test solvent to each vial. Perform each determination in at least triplicate.[\[18\]](#)
- Equilibration: Seal the vials and place them in a temperature-controlled environment (e.g., 37 ± 1 °C for biorelevant studies) on a rotator or shaker that ensures constant agitation of the suspension.[\[12\]](#)
- Sampling: Allow the system to equilibrate. To confirm that equilibrium has been reached, take samples at multiple time points (e.g., 24, 48, and 72 hours). Equilibrium is confirmed when consecutive measurements are statistically identical (e.g., within 10%).[\[12\]](#)
- Separation: Withdraw a sample using a syringe and immediately filter it through a chemically compatible, low-binding syringe filter (e.g., 0.22 μ m PVDF) into a clean analysis vial.
 - Scientist's Note: Filtration is preferred over centrifugation to remove undissolved API.[\[12\]](#) Immediate dilution of the sample post-filtration may be necessary to prevent precipitation upon cooling.[\[12\]](#)
- pH Verification: For aqueous buffer experiments, the pH of the saturated solution must be measured and recorded at the end of the experiment to ensure the buffer capacity was not exceeded.[\[12\]](#)
- Analysis and Quantification: Analyze the filtrate using a validated, stability-indicating HPLC-UV method and quantify the concentration against a standard curve.

Data Presentation and Interpretation

All quantitative data should be summarized in clear, structured tables for easy comparison.

Table 6.1: Example Kinetic Solubility Results for P21d Hydrochloride

Solvent	ICH Class	Mean Solubility (µg/mL)	Std. Deviation	Classification
pH 1.2 Buffer	N/A	155.8	8.2	High
pH 4.5 Buffer	N/A	95.3	5.1	Moderate
pH 6.8 Buffer	N/A	12.1	1.5	Low
Ethanol	3	210.5	11.4	High
Isopropanol	3	75.2	4.3	Moderate
Propylene Glycol	N/A	>250	-	Very High
Ethyl Acetate	3	2.5	0.4	Very Low
Acetonitrile	2	45.6	3.1	Moderate

Table 6.2: Example Equilibrium Solubility Results for Top Candidates

Solvent System	Temp (°C)	Mean Solubility (mg/mL)	Std. Deviation	Notes
pH 1.2 Buffer	37	0.148	0.007	-
Ethanol	25	0.201	0.011	-
Propylene Glycol	25	0.315	0.018	High viscosity
Ethanol/Water (50:50 v/v)	25	0.850	0.042	Synergistic effect observed

Interpretation: The kinetic results provide a rapid rank-ordering, identifying propylene glycol and ethanol as promising solvents. The equilibrium data confirms these findings and reveals a significant synergistic effect in an ethanol/water co-solvent system, which dramatically increases solubility compared to either individual solvent. The pH-dependent solubility in aqueous buffers is clearly demonstrated, as expected for a hydrochloride salt.

Conclusion

The selection of an optimal solvent for **P21d hydrochloride** is a data-driven process that balances solubilizing power with safety and regulatory constraints. This guide outlines a systematic workflow, beginning with a broad, high-throughput kinetic screen to identify promising candidates, followed by a rigorous equilibrium solubility determination to generate definitive data for formulation development. By adhering to these self-validating protocols, which are grounded in authoritative guidelines from the WHO and ICH, researchers can confidently and efficiently identify a solvent system that maximizes the therapeutic potential of **P21d hydrochloride**. The investigation of co-solvent systems, as highlighted by the example data, is a powerful strategy to further enhance solubility and should be a key part of the optimization phase.

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